

An In-depth Technical Guide to the Safe Handling of Sodium Methanethiolate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methanethiolate

Cat. No.: B1210775

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for sodium **methanethiolate** (CAS 5188-07-8), a potent nucleophile utilized in organic synthesis.^{[1][2]} Due to its hazardous properties, a thorough understanding of safety protocols is crucial for all personnel handling this compound.

Hazard Identification and Classification

Sodium **methanethiolate** is classified as a hazardous substance presenting multiple risks. It is a flammable solid that is also toxic if swallowed and causes severe skin burns and eye damage.^{[3][4][5]} Upon contact with moisture or acids, it liberates methanethiol, a toxic and flammable gas with a potent, unpleasant odor.^{[6][7][8]}

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Solids	Category 1/2	H228: Flammable solid[3][5]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[3][5] [9]
Skin Corrosion/Irritation	Category 1A/1B	H314: Causes severe skin burns and eye damage[3][4][5] [9]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[7][9]

Toxicological Properties

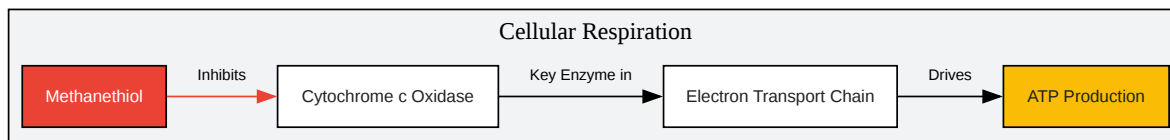
The toxicity of sodium **methanethiolate** is primarily attributed to the **methanethiolate** anion and its protonated form, methanethiol.

Quantitative Toxicological Data

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	116 mg/kg	[9]
LD50	Rat	Oral	109 mg/kg (in methanol)	[10]
Dermal LD50	Rat	Dermal	> 84.8 mg/kg	[10]
LC50 (of methanethiol)	Rat	Inhalation (4h)	675 ppm	[8][10]

Mechanism of Toxicity

Methanethiol is known to be toxic through its ability to inhibit cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain, thereby disrupting cellular respiration.[8]



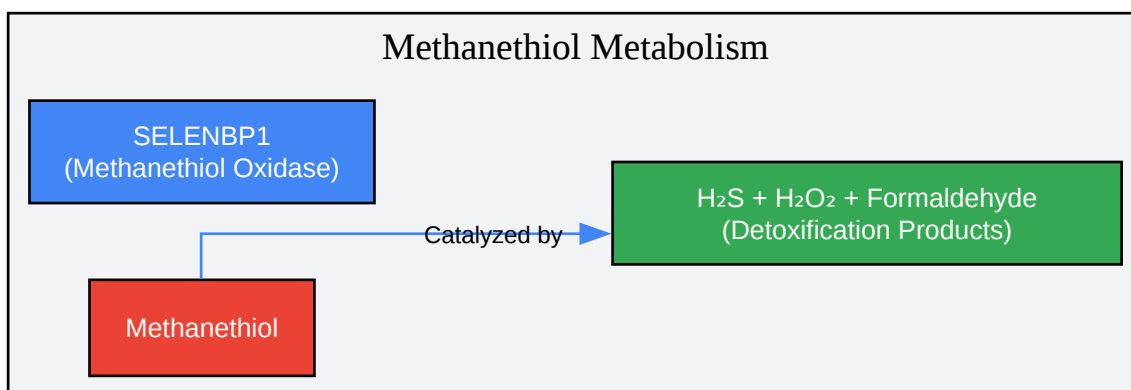
[Click to download full resolution via product page](#)

Caption: Simplified diagram of methanethiol's toxic action on cellular respiration.

Metabolic Pathway

Under normal physiological conditions, methanethiol is detoxified by the enzyme selenium-binding protein 1 (SELENBP1), which acts as a methanethiol oxidase, converting it to less harmful substances like hydrogen sulfide (H_2S), hydrogen peroxide (H_2O_2), and formaldehyde.

[8][11]



[Click to download full resolution via product page](#)

Caption: The primary metabolic detoxification pathway for methanethiol.

Experimental Protocols for Toxicity Testing

The toxicological data presented are typically derived from standardized studies. Below are summaries of the methodologies for key experiments.

Acute Oral Toxicity (Based on OECD Guideline 401)

- Objective: To determine the median lethal dose (LD50) of a substance when administered orally.[\[3\]](#)
- Test Animals: Commonly, laboratory strains of rats are used, with at least 5 animals per dose level.[\[3\]](#)
- Methodology:
 - The test substance is administered in graduated doses to several groups of animals, with one dose per group.[\[3\]](#)
 - Administration is typically via gavage.[\[3\]](#) For substances not soluble in water, a vehicle like corn oil may be used.[\[3\]](#)
 - Animals are observed for effects and mortality over a set period.[\[3\]](#)
 - Animals that die during the test and surviving animals at the conclusion of the test are subject to necropsy.[\[3\]](#)
- Data Analysis: The LD50 is statistically calculated as the single dose expected to cause death in 50% of the animals.[\[3\]](#)

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Test Animals: The albino rabbit is the preferred species.[\[5\]](#)[\[9\]](#)
- Methodology:
 - A single dose of the test substance (0.5 g for solids) is applied to a small area of the animal's skin.[\[9\]](#)

- The application site is typically covered with a semi-occlusive dressing for an exposure period of 4 hours.[4][9]
- After exposure, the substance is removed.[9]
- The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals over 14 days.[9]
- Data Analysis: The degree of irritation is scored, and the reversibility of the effects is evaluated.[9]

Safe Handling and Storage

Given its reactivity and toxicity, strict adherence to safety protocols during handling and storage is mandatory.

Engineering Controls

- Work with sodium **methanethiolate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][12]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][4][12]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][6]

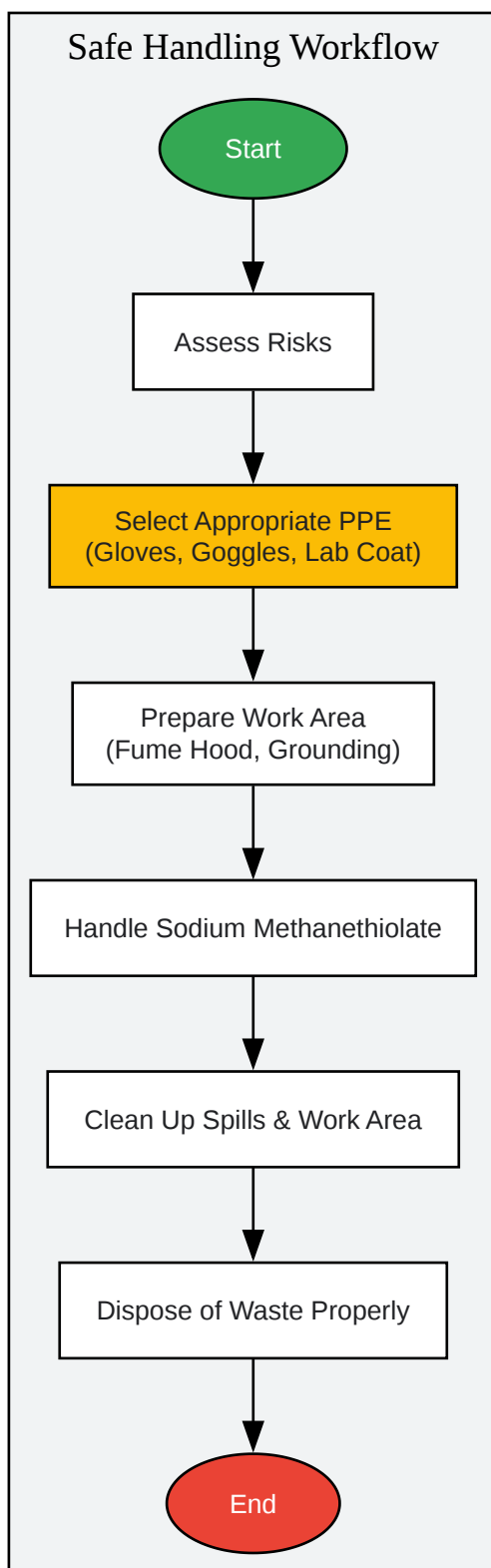
Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[6][12]
- Skin Protection: Use chemical-resistant gloves and wear protective clothing to prevent skin contact.[6][12] Fire/flammable resistant clothing is also recommended.[12]
- Respiratory Protection: If exposure limits are exceeded or dust is generated, a full-face respirator with appropriate cartridges should be used.[3][12]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[5][12]

- Prevent the formation of dust and aerosols.[\[12\]](#)
- Use non-sparking tools to prevent ignition.[\[6\]](#)[\[12\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[3\]](#)[\[6\]](#)[\[12\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[3\]](#)[\[5\]](#)[\[12\]](#)



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of sodium **methanethiolate**.

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[9\]](#)[\[12\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#)[\[12\]](#)
- Store locked up.[\[3\]](#)[\[12\]](#)
- Incompatible materials to avoid include acids and strong oxidizing agents.[\[4\]](#)

Emergency Procedures

Prompt and appropriate action is critical in the event of an emergency involving sodium **methanethiolate**.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[12\]](#) Do not use mouth-to-mouth resuscitation.[\[4\]](#)[\[12\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected area with plenty of water.[\[3\]](#)[\[12\]](#) Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[12\]](#) Seek immediate medical attention.[\[12\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting.[\[12\]](#) Call a physician or poison control center immediately.[\[4\]](#)

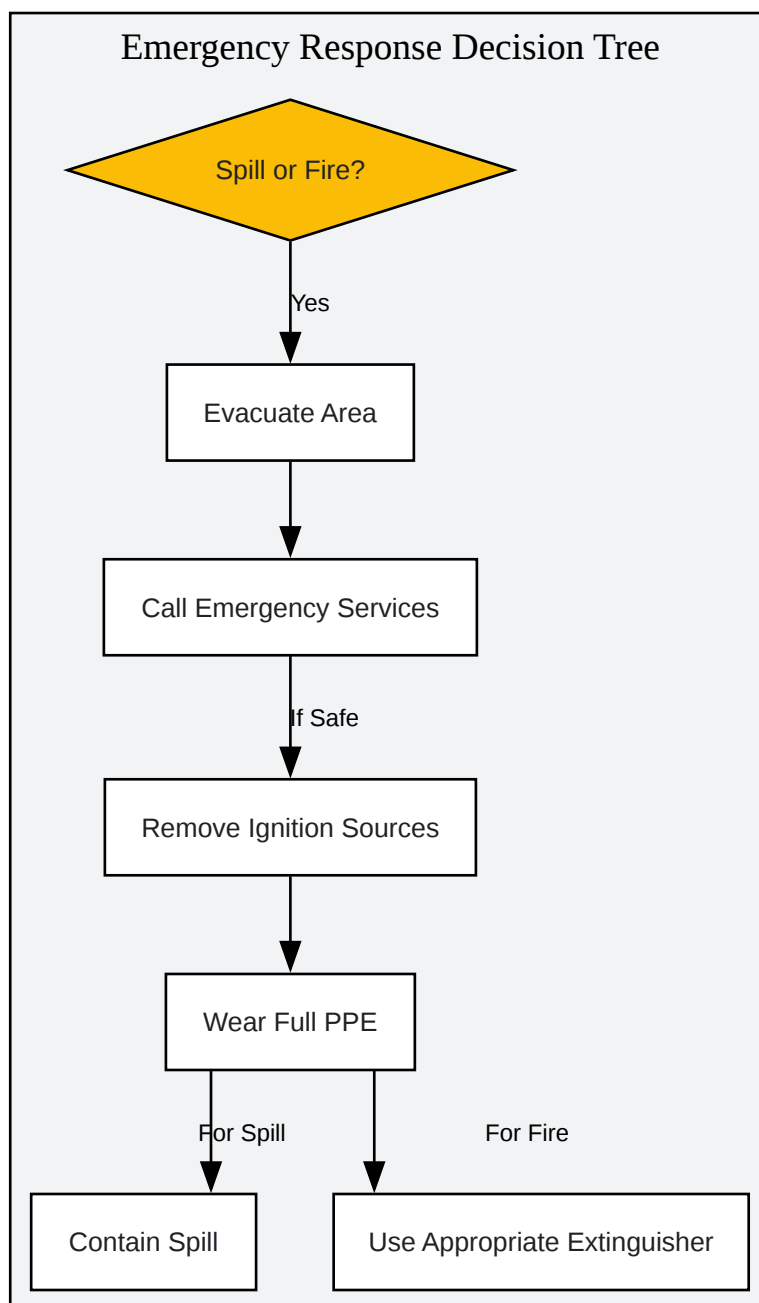
Accidental Release Measures

- Evacuate personnel to a safe area and stay upwind.[\[3\]](#)[\[12\]](#)
- Remove all sources of ignition.[\[12\]](#)
- Wear appropriate personal protective equipment.[\[12\]](#)

- Contain the spill and collect the material using non-sparking tools.[\[5\]](#)[\[12\]](#) Place in a suitable, closed container for disposal.[\[12\]](#)
- Prevent the chemical from entering drains or waterways.[\[3\]](#)[\[12\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[3\]](#)[\[12\]](#)
- Specific Hazards: Flammable solid.[\[3\]](#) Combustion may produce hazardous gases such as carbon oxides and sulfur oxides.[\[3\]](#)[\[9\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[6\]](#)[\[12\]](#)



[Click to download full resolution via product page](#)

Caption: A simplified decision tree for initial emergency response actions.

Disposal Considerations

Waste from sodium **methanethiolate** must be treated as hazardous waste and disposed of in accordance with all applicable local, regional, and national regulations.[3][4][12] Do not mix

with other waste.[3][9] Uncleaned containers should be handled as if they contain the product itself.[3][9] For laboratory quantities, the first rinse of any container must be collected as hazardous waste. For highly toxic chemicals ($LD50 < 50\text{mg/kg}$), the first three rinses must be collected.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oecd.org [oecd.org]
- 2. usbio.net [usbio.net]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. testinglab.com [testinglab.com]
- 5. oecd.org [oecd.org]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. Methanethiol: A Scent Mark of Dysregulated Sulfur Metabolism in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 9. oecd.org [oecd.org]
- 10. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 11. researchgate.net [researchgate.net]
- 12. oecd.org [oecd.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Sodium Methanethiolate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210775#safety-and-handling-precautions-for-sodium-methanethiolate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com